

Proper Disposal of JC124: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: JC124

Cat. No.: B608174

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For Immediate Reference: **JC124** is a potent and selective NLRP3 inflammasome inhibitor intended for research use only. Proper handling and disposal are crucial due to its potential hazards. This document provides detailed procedures for the safe disposal of **JC124**, ensuring the safety of laboratory personnel and minimizing environmental impact.

JC124, with CAS number 1638611-48-9, is characterized by its neuroprotective and anti-inflammatory properties.^{[1][2][3][4]} Due to its classification, specific protocols must be followed for its disposal.

Key Chemical and Safety Data

A summary of essential quantitative data for **JC124** is provided in the table below for easy reference. This information is critical for safe handling and emergency preparedness.

Property	Value
Chemical Name	5-chloro-2-methoxy-N-(4-(N-methylsulfamoyl)phenethyl)benzamide
CAS Number	1638611-48-9
Molecular Formula	C ₁₇ H ₁₉ ClN ₂ O ₄ S
Molecular Weight	382.86 g/mol
Solubility	Soluble in DMSO
Storage (Powder)	-20°C for up to 3 years
Storage (In Solvent)	-80°C for up to 1 year

Experimental Protocols: Disposal of JC124

The following step-by-step procedures are mandatory for the disposal of **JC124** and its contaminated materials. These protocols are designed to mitigate risks associated with the handling of this potent research chemical.

Personal Protective Equipment (PPE)

Before initiating any disposal procedures, all personnel must be equipped with the following PPE:

- **Gloves:** Chemical-resistant gloves (nitrile or neoprene).
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A standard laboratory coat.
- **Respiratory Protection:** A properly fitted respirator is required if handling the powder form outside of a certified chemical fume hood.

Disposal of Unused JC124 Powder

- **Collection:** Carefully collect all unused **JC124** powder in a clearly labeled, sealed container. The container must be compatible with chemical waste.

- **Labeling:** The waste container must be labeled as "Hazardous Chemical Waste" and include the name "**JC124**," the CAS number, and the approximate quantity.
- **Storage:** Store the sealed waste container in a designated, secure hazardous waste accumulation area, away from incompatible materials.
- **Professional Disposal:** Arrange for pick-up and disposal by a certified hazardous waste management company. Do not attempt to dispose of **JC124** powder in regular trash or down the drain.

Disposal of JC124 Solutions

- **Solvent Consideration:** **JC124** is typically dissolved in Dimethyl Sulfoxide (DMSO). The disposal procedure must account for both the **JC124** and the solvent.
- **Collection:** Collect all **JC124** solutions in a labeled, leak-proof container designated for halogenated organic waste.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the names of all constituents (**JC124** and DMSO), and their approximate concentrations.
- **Professional Disposal:** The container should be sent for incineration by a licensed hazardous waste disposal service. Under no circumstances should **JC124** solutions be poured down the sink.

Disposal of Contaminated Materials

- **Sharps:** Needles, syringes, and other contaminated sharps must be placed in a designated sharps container.
- **Labware:** Glassware and plasticware contaminated with **JC124** should be rinsed with a suitable solvent (e.g., ethanol or acetone), and the rinsate collected as hazardous waste. After rinsing, the labware can be washed according to standard laboratory procedures.
- **PPE and Absorbents:** Contaminated gloves, bench paper, and other solid waste should be collected in a sealed bag and disposed of as hazardous chemical waste.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **JC124**.

JC124 Disposal Workflow



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Caption: Logical workflow for the safe disposal of **JC124** in various forms.

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